

# Propyl p-toluenesulfonate physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propyl p-toluenesulfonate*

Cat. No.: *B152793*

[Get Quote](#)

## An In-depth Technical Guide to the Physical Properties of **Propyl p-Toluenesulfonate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of reagents is paramount for predictable and successful outcomes. **Propyl p-toluenesulfonate** (also known as propyl tosylate) is a common alkylating agent used in organic synthesis. This guide provides a detailed overview of its core physical properties and outlines a standard experimental protocol for its synthesis.

## Core Physical Properties

**Propyl p-toluenesulfonate** is a clear, light yellow liquid at room temperature.<sup>[1][2]</sup> Its physical characteristics are well-documented, though slight variations in reported values exist depending on the source and measurement conditions. A summary of these properties is presented below for easy reference and comparison.

Physical Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub> S	[1][3][4]
Molecular Weight	214.28 g/mol	[1][5]
Appearance	Clear light yellow liquid	[1]
Melting Point	< -20 °C	[1][3]
Boiling Point	320.8 °C at 760 mmHg 140 °C at 2 mmHg 156 °C at 3 mmHg 138 °C	[1][2][3][4][6][7]
Density	1.146 g/cm <sup>3</sup> 1.15 g/mL	[2][3][4]
Refractive Index	1.5065 - 1.5085 1.509	[1][3][8][6]
Solubility	Insoluble in water; Soluble in ethanol	[8][5]
Vapor Pressure	0.000583 mmHg at 25°C	[3]
Flash Point	147.8 °C	[3][4]

## Synthesis of Propyl p-Toluenesulfonate: An Experimental Protocol

The synthesis of **propyl p-toluenesulfonate** is typically achieved through the esterification of p-toluenesulfonyl chloride with n-propanol. The following is a representative experimental protocol.

### Materials and Equipment:

- p-Toluenesulfonyl chloride (TsCl)
- n-Propanol
- Pyridine or another suitable base (e.g., triethylamine)
- Dichloromethane (DCM) or other appropriate solvent

- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate (NaHCO<sub>3</sub>), aqueous solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

## Experimental Workflow:

A generalized workflow for the synthesis and purification of **propyl p-toluenesulfonate** is depicted in the diagram below.



[Click to download full resolution via product page](#)

Caption: Synthesis and Purification Workflow for **Propyl p-Toluenesulfonate**.

## Step-by-Step Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve p-toluenesulfonyl chloride in dichloromethane.

- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Reagents: Slowly add n-propanol, followed by the dropwise addition of pyridine (or triethylamine) to the cooled solution. The base acts as a scavenger for the HCl generated during the reaction.
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let the reaction stir for several hours to ensure completion.
- Workup - Quenching and Extraction: Quench the reaction by adding a dilute aqueous solution of hydrochloric acid to neutralize the excess pyridine. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Washing: Wash the combined organic layers sequentially with a saturated aqueous solution of sodium bicarbonate (to remove any remaining acid) and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the solvent.
- Purification: Purify the crude product by vacuum distillation to obtain the final **propyl p-toluenesulfonate**.

This guide provides foundational information for professionals working with **propyl p-toluenesulfonate**. For specific applications, further optimization of reaction conditions and purification methods may be necessary. Always consult relevant safety data sheets (SDS) before handling any chemicals.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. PROPYL P-TOLUENESULFONATE | 599-91-7 [chemicalbook.com]

- 3. Propyl p-toluenesulfonate | lookchem [lookchem.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Propyl p-toluenesulfonate, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. chembk.com [chembk.com]
- 7. Propyl p-Toluenesulfonate | 599-91-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. Propyl p-toluenesulfonate, 98+% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [Propyl p-toluenesulfonate physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b152793#propyl-p-toluenesulfonate-physical-properties\]](https://www.benchchem.com/product/b152793#propyl-p-toluenesulfonate-physical-properties)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)